

Synthesis of 6b-Naltrexol 3-O-b-D-Glucuronide reference material

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Compound of Interest

Compound Name: 6b-Naltrexol 3-O-b-D-Glucuronide

CAS No.: 1391506-73-2

Cat. No.: B12043465

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Application Note: Synthesis & Certification of 6

-Naltrexol 3-O-

-D-Glucuronide Reference Material

Executive Summary

This application note details the robust chemical synthesis and characterization of 6

-Naltrexol 3-O-

-D-Glucuronide (6

-Naltrexol-3G), the primary urinary metabolite of the opioid antagonist Naltrexone. While Naltrexone is widely used for alcohol and opioid dependence, its clinical monitoring relies heavily on quantifying 6

-Naltrexol and its glucuronide conjugate, which persists in plasma significantly longer than the parent drug.

This protocol addresses the two primary synthetic challenges:

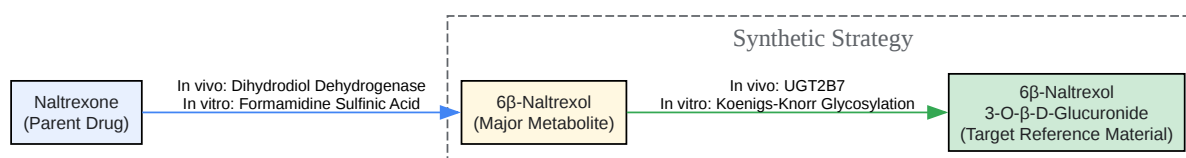
- Stereoselectivity at C6: Achieving the 6 β -configuration exclusively, avoiding the 6 α -epimer common with hydride reductions.
- Regioselectivity at C3: Selectively glycosylating the phenolic hydroxyl at C3 without protecting the aliphatic hydroxyls at C6 and C14.

Metabolic Context & Retrosynthesis

In humans, Naltrexone undergoes stereospecific reduction by dihydrodiol dehydrogenases (DD1, DD2, DD4) to form 6 β -Naltrexol.

6 β -Naltrexol (Naltrexol). This metabolite is subsequently conjugated by UGT isoenzymes (primarily UGT2B7) to form the 3-O-glucuronide.

Figure 1: Metabolic Pathway & Synthetic Logic



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Caption: The synthetic route mimics the biological pathway but utilizes chemical reagents to ensure scalability and stereochemical purity.

Detailed Synthetic Protocol

Phase 1: Stereoselective Reduction of Naltrexone

Objective: Convert the C6 ketone of Naltrexone to the 6 β -

-hydroxyl. Challenge: Standard reducing agents like NaBH

yield a mixture of 6

and 6

, or predominantly 6

. Solution: Use Formamidine Sulfinic Acid (FSA) (Thiourea dioxide) in alkaline media.

Protocol:

- Dissolution: Dissolve Naltrexone HCl (10.0 g, 26.5 mmol) in water (60 mL). Adjust pH to ~10 using 2M NaOH. The free base will precipitate; add sufficient NaOH to ensure a clear solution of the phenolate.
- Reagent Addition: Add Formamidine Sulfinic Acid (11.5 g, 106 mmol, 4 eq) slowly to the stirring solution.
- Reaction: Heat the mixture to 80–85°C for 1.5 to 2 hours. Monitor by TLC (CHCl₃:MeOH:NH₄OH, 90:10:1). The spot for Naltrexone (R_f ~0.6) should disappear, replaced by 6-Naltrexol (R_f ~0.4).
 - Note: FSA at high temperature is highly specific for the -epimer due to thermodynamic control and the steric environment of the morphinan ring.
- Workup: Cool to room temperature. Acidify carefully with 2M HCl to pH ~9. Saturated NH₄Cl solution can be added to buffer the solution.
- Isolation: Extract with CHCl₃ / Isopropanol (3:1, 3 x 100 mL). Dry organic layers over MgSO₄, filter, and concentrate in vacuo.
- Purification: Recrystallize from Ethyl Acetate/Hexane to yield 6

-Naltrexol as a white solid.

◦ QC Check:

H NMR should show H-6 as a doublet at

~3.5-3.6 ppm (

~6-8 Hz). The

-epimer typically appears at

~4.2 ppm.

Phase 2: Regioselective Glycosylation (Koenigs-Knorr)

Objective: Conjugate Glucuronic Acid to the C3-Phenol. Reagent: Methyl 2,3,4-tri-O-acetyl-1-bromo-1-deoxy-

-D-glucopyranuronate (Acetobromoglucuronate).

Protocol:

- Setup: Dissolve 6

-Naltrexol (5.0 g, 14.5 mmol) in Acetone (150 mL).

- Activation: Add 2.5M NaOH (15 mL). Stir for 10 minutes to form the sodium phenolate in situ.

- Mechanism:[1][2] The C3-phenol (pKa ~10) is deprotonated. The C6 and C14 aliphatic alcohols (pKa ~16) remain protonated and unreactive, ensuring regioselectivity.

- Coupling: Cool to 0°C. Add Acetobromoglucuronate (6.3 g, 16 mmol, 1.1 eq) dissolved in minimal acetone dropwise.

- Reaction: Allow to warm to room temperature and stir for 18–24 hours.

- Workup: Filter off inorganic salts. Concentrate the filtrate. Dissolve residue in CHCl₃

, wash with water and brine.

- Intermediate: The product is the Protected Glucuronide (Methyl ester, tri-acetyl). It can be used directly or purified via flash chromatography (SiO₂, DCM/MeOH gradient).

Phase 3: Global Deprotection

Objective: Remove methyl ester and acetyl protecting groups to yield the zwitterionic final product.

Protocol:

- Hydrolysis: Dissolve the protected intermediate in Methanol (50 mL). Add aqueous LiOH (2M, 20 mL) or NaOH.
- Reaction: Stir at 0°C for 1 hour, then room temperature for 2 hours. Monitor by LC-MS for the disappearance of the acetylated mass (+168/group).
- Neutralization: Carefully adjust pH to 7.0 using Amberlite IR-120 (H⁺ form) resin or dilute acetic acid.
 - Critical: Do not over-acidify, as the glycosidic bond is acid-sensitive.
- Isolation: Filter resin (if used) and lyophilize the aqueous solution to obtain the crude 6
-Naltrexol 3-O-
-D-Glucuronide.

Purification & Analytical Validation

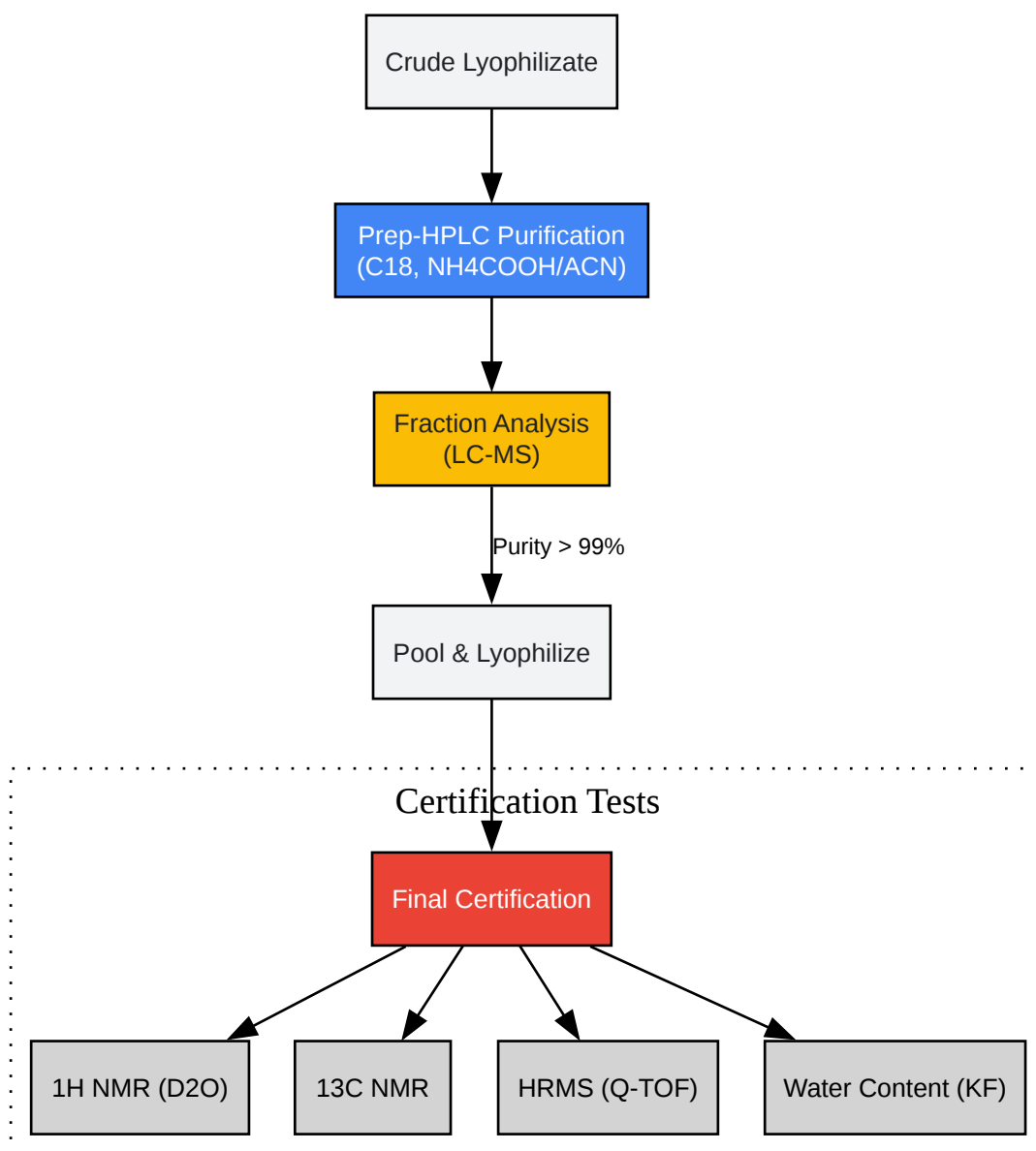
For use as a Certified Reference Material (CRM), the crude product must be purified to >98%.

Purification Workflow

- Technique: Preparative HPLC.
- Column: C18 Reverse Phase (e.g., Phenomenex Luna, 10µm, 250 x 21.2 mm).

- Mobile Phase A: 10 mM Ammonium Formate (pH 4.5).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 40% B over 30 minutes.
- Detection: UV at 210 nm and 280 nm.

Figure 2: QC & Validation Workflow



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Caption: Workflow for isolating Reference Material grade 6

-Naltrexol-3-Glucuronide.

Characterization Data (Expected)

Parameter	Specification	Notes
Appearance	White to off-white powder	Hygroscopic
Formula	C	Major ion
	H	
	NO	
Molecular Weight	519.54 g/mol	
MS (ESI+)	[M+H] = 520.2	
H NMR (D O)	Anomeric H-1' doublet at ~5.1 ppm	Hz confirms -linkage
H NMR (C6)	H-6 multiplet at ~3.6 ppm	Confirms 6 -stereochemistry
Solubility	Water, DMSO, Methanol	Insoluble in non-polar solvents

Handling and Stability

- Storage: Store neat material at -20°C under argon.
- Solution Stability: Solutions in water/methanol are stable for 1 week at 4°C. Glucuronides can undergo hydrolysis at pH < 3 or pH > 9; maintain neutral pH for stock solutions.
- Hazards: Treat as a potent opioid derivative. Although 6

-naltrexol is a neutral antagonist with lower potency than naltrexone, standard PPE (gloves, mask, goggles) is mandatory.

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- 2. US9012468B2 - One pot process for producing 6-hydroxyl nal-opiate - Google Patents [patents.google.com]
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